

Proper Disposal Procedures: 2-(3-Fluorophenyl)-3'-Iodoacetophenone

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Compound of Interest

Compound Name: 2-(3-Fluorophenyl)-3'-iodoacetophenone

CAS No.: 898784-79-7

Cat. No.: B1346874

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Chemical Safety & Hazard Identification

Before handling waste, you must validate the physical state and hazards of the specific lot. While specific toxicological data for this custom intermediate may be limited, you must apply the Precautionary Principle based on its structural class (Halogenated Aromatic Ketones).

Property	Specification / Assessment
Chemical Structure	ngcontent-ng-c1989010908="" _nghost-ng-c666086395="" class="inline ng-star-inserted">
Waste Classification	Halogenated Organic (Do NOT mix with non-halogenated solvents)
Physical State	Likely Solid or Viscous Oil (Deoxybenzoin derivatives typically MP > 50°C)
Primary Hazards	Irritant (Skin/Eye/Respiratory); Potential Organotoxin; Lachrymator risk.[2][3][4]
Reactivity	Stable under normal conditions. Incompatible with strong oxidizers and strong bases.[3][5]

Personal Protective Equipment (PPE) Matrix

- Respiratory: NIOSH-approved N95 (for solids) or half-mask with organic vapor cartridges (if in solution/heated).
- Dermal: Nitrile gloves (Double gloving recommended; 0.11 mm min thickness).
- Ocular: Chemical splash goggles.
- Body: Standard lab coat + closed-toe shoes.

Waste Characterization & Segregation

Crucial Rule: This compound contains Iodine and Fluorine.[1] It must NEVER be disposed of in "General Organic" or "Non-Halogenated" waste streams. Halogens require higher temperature incineration to prevent the formation of dioxins/furans and to capture acid gases (HF, HI).

RCRA Waste Codes (USA)

- Primary Code: Not specifically U- or P-listed.

- Characteristic Codes: Likely D001 (Ignitable, if in flammable solvent) or D003 (Reactive, unlikely but possible if synthesized with reactive reagents).
- Generator Status: Treat as "Hazardous Waste - Halogenated".

Step-by-Step Disposal Protocol

Scenario A: Disposal of Pure Solid Substance

If the compound is a solid powder or crystals:

- Container Selection: Use a wide-mouth HDPE (High-Density Polyethylene) or Glass jar. Avoid metal containers to prevent potential corrosion or metal-catalyzed decomposition over time.
- Transfer: Carefully transfer the solid into the container. Do not fill >90%.
- Labeling: Affix a hazardous waste tag immediately.
 - Chemical Name: **2-(3-Fluorophenyl)-3'-iodoacetophenone**
 - Constituents: 100%
 - Hazard Checkbox: Toxic, Irritant.[\[6\]](#)
- Storage: Close lid tightly. Store in the Solid Waste satellite accumulation area.

Scenario B: Disposal of Solution (Reaction Mixture/Mother Liquor)

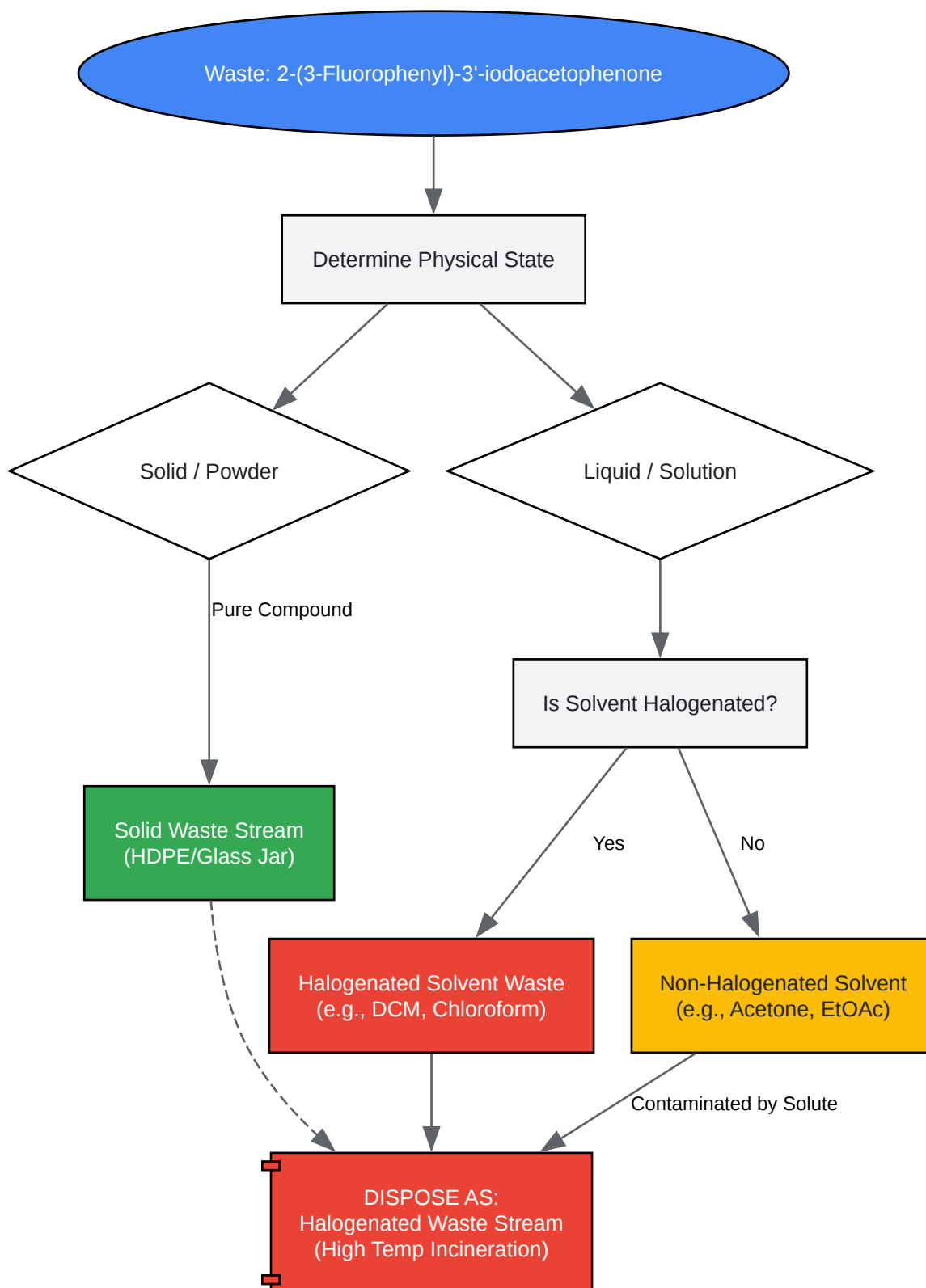
If the compound is dissolved in a solvent (e.g., Dichloromethane, Ethyl Acetate, THF):

- Stream Selection: This MUST go into the Halogenated Solvent Waste carboy.
 - Reasoning: Even if the solvent is non-halogenated (e.g., Acetone), the presence of the dissolved halogenated solute (the acetophenone) contaminates the entire mixture, reclassifying it as halogenated waste.

- **Compatibility Check:** Ensure the waste carboy does not contain incompatible species (e.g., strong oxidizers like nitric acid waste).
- **Transfer:** Pour into the carboy using a funnel to prevent spills.
- **Log Entry:** Record the volume and approximate concentration on the waste log sheet attached to the carboy.

Decision Tree: Disposal Workflow

The following diagram illustrates the logical flow for determining the correct waste stream.



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Figure 1: Decision logic for segregating halogenated aromatic ketone waste.

Spill Management & Decontamination

In the event of a spill in the laboratory:

- Evacuate & Ventilate: If the spill is significant (>10g or >100mL), evacuate the immediate area. Halogenated ketones can be potent lachrymators (tear-inducing).
- PPE Up: Wear nitrile gloves, goggles, and a lab coat.
- Containment:
 - Solids: Gently sweep up using a dustpan and brush. Avoid generating dust.^{[3][5][7]} Place in a sealed jar.
 - Liquids: Absorb with Vermiculite or Universal Absorbent Pads. Do not use paper towels if the solvent is flammable (static risk).
- Surface Decontamination:
 - Wipe the area with a soap/water solution.^{[3][6][5][7]}
 - Follow with an ethanol wipe to solubilize residual organic traces.
 - Disposal of Cleanup Materials: All contaminated pads/gloves must be disposed of as Solid Hazardous Waste (contaminated debris), not regular trash.

References

- U.S. Environmental Protection Agency (EPA). Resource Conservation and Recovery Act (RCRA) Orientation Manual 2014: Waste Identification. EPA530-F-11-003. Available at: [\[Link\]](#)
- National Institutes of Health (NIH) - PubChem. Compound Summary: 3'-Iodoacetophenone (Structural Analog Hazard Data). CID 240431. Available at: [\[Link\]](#)
- Princeton University EHS. Laboratory Waste Disposal Guide: Halogenated Solvents. Available at: [\[Link\]](#)

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Sources

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